

Safety handling procedures for PMX 205 Trifluoroacetate powder.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PMX 205 Trifluoroacetate

Cat. No.: B10800830

[Get Quote](#)

Safety Handling Protocols for PMX 205 Trifluoroacetate Powder

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling of **PMX 205 Trifluoroacetate** powder, a potent C5a receptor peptide antagonist.^[1] Due to its pharmacological activity, this compound should be handled with care by personnel trained in the safe management of potent pharmaceutical ingredients.^[2]

Compound Information and Physical Properties

PMX 205 is a cyclic hexapeptide that acts as a potent antagonist of the C5a receptor (C5aR), with an IC₅₀ of 31 nM.^{[3][4][5]} It is an orally active and brain-penetrant compound that has been shown to block inflammatory signaling in various animal models.^{[3][5]} The trifluoroacetate salt is a common formulation for research use.

Table 1: Physical and Chemical Properties of **PMX 205 Trifluoroacetate**

Property	Value	Source
Molecular Formula	C47H63F3N10O8	[6]
Molecular Weight	953.06 g/mol	[6]
Appearance	Crystalline solid	[5]
Purity	≥95% to 99.50%	[1][5]
Storage Temperature	-20°C, sealed from moisture	[1][6]
Solubility	Water: Soluble to 1 mg/mL with sonication DMF: 30 mg/mL DMSO: 30 mg/mL Ethanol: 30 mg/mL Ethanol:PBS (pH 7.2) (1:6): 0.14 mg/mL	[1][3][4]

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for the trifluoroacetate salt of PMX 205 is not readily available, the SDS for PMX 205 acetate indicates that the compound is considered toxic and a moderate to severe irritant to the skin and eyes.[2] It is crucial to handle this substance as a potent pharmacologically active ingredient.[2]

Table 2: Hazard Identification and Recommended Safety Measures

Hazard	Description	Recommended Precautions & First Aid
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic.[2] The quantitative toxicological properties (e.g., LD50/LC50) have not been fully characterized. As a potent compound, exposure should be minimized.	Handling: Use appropriate engineering controls (e.g., chemical fume hood, ventilated balance enclosure) and personal protective equipment (PPE). Avoid inhalation of powder and contact with skin and eyes.[2]
Skin Irritation	Moderate to severe irritant.[2]	Precautions: Wear nitrile gloves (double-gloving recommended), a lab coat, and disposable sleeves. First Aid: In case of skin contact, immediately flush with copious amounts of water and remove contaminated clothing.[2]
Eye Irritation	Moderate to severe irritant.[2]	Precautions: Wear safety glasses or goggles. For powder handling, a full-face respirator is recommended. First Aid: In case of eye contact, flush with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. Seek medical attention.[2]
Inhalation Hazard	Powder can be aerosolized and inhaled.	Precautions: Handle in a well-ventilated area, preferably within a chemical fume hood or other containment device. Use a powered air-purifying respirator (PAPR) for handling larger quantities. First Aid: If

inhaled, move to fresh air. If breathing is difficult, provide oxygen.[\[2\]](#)

Ingestion Hazard

Potentially toxic if swallowed.

Precautions: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling. First Aid: If swallowed, wash out the mouth with water. Seek immediate medical attention.
[\[2\]](#)

Occupational Exposure Limits (OELs): Specific OELs for **PMX 205 Trifluoroacetate** have not been established. In the absence of such data, a precautionary approach is necessary. The principles of Occupational Exposure Banding (OEB) for potent compounds should be applied, which involves implementing stringent containment and control measures to minimize exposure.

Experimental Protocols

General Handling and Storage Protocol

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container in a designated, well-ventilated, and secure location at -20°C.[\[1\]](#)[\[6\]](#)
- Keep the container tightly sealed and protected from moisture.[\[6\]](#)

Weighing the Powder:

- Perform all weighing operations within a certified chemical fume hood or a ventilated balance enclosure to prevent inhalation of the powder.
- Wear appropriate PPE: a lab coat, double nitrile gloves, and safety goggles. For larger quantities, a PAPR is recommended.

- Use dedicated spatulas and weighing boats.
- Clean the weighing area and equipment with a suitable solvent (e.g., 70% ethanol) after use to decontaminate surfaces.
- Dispose of all contaminated materials as hazardous waste.

Protocol for Preparation of a Stock Solution

This protocol provides a general guideline for preparing a stock solution. The choice of solvent will depend on the specific experimental requirements.

Materials:

- **PMX 205 Trifluoroacetate** powder
- Appropriate solvent (e.g., DMSO, sterile water)
- Sterile, conical-bottom tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (optional, but recommended for aqueous solutions)

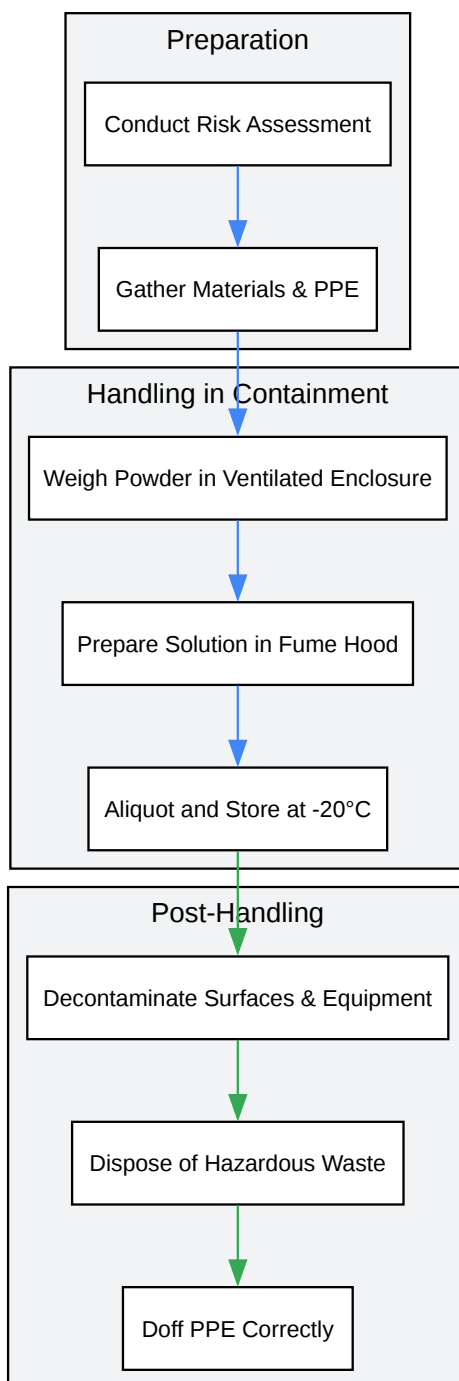
Procedure:

- Equilibrate the vial of **PMX 205 Trifluoroacetate** powder to room temperature before opening to prevent condensation.
- Perform all operations in a laminar flow hood or a chemical fume hood.
- Carefully weigh the desired amount of powder and transfer it to a sterile tube.
- Add the calculated volume of the chosen solvent to the tube. For example, to prepare a 10 mM stock solution in DMSO (MW = 953.06 g/mol), add 1.0493 mL of DMSO to 1 mg of the powder.

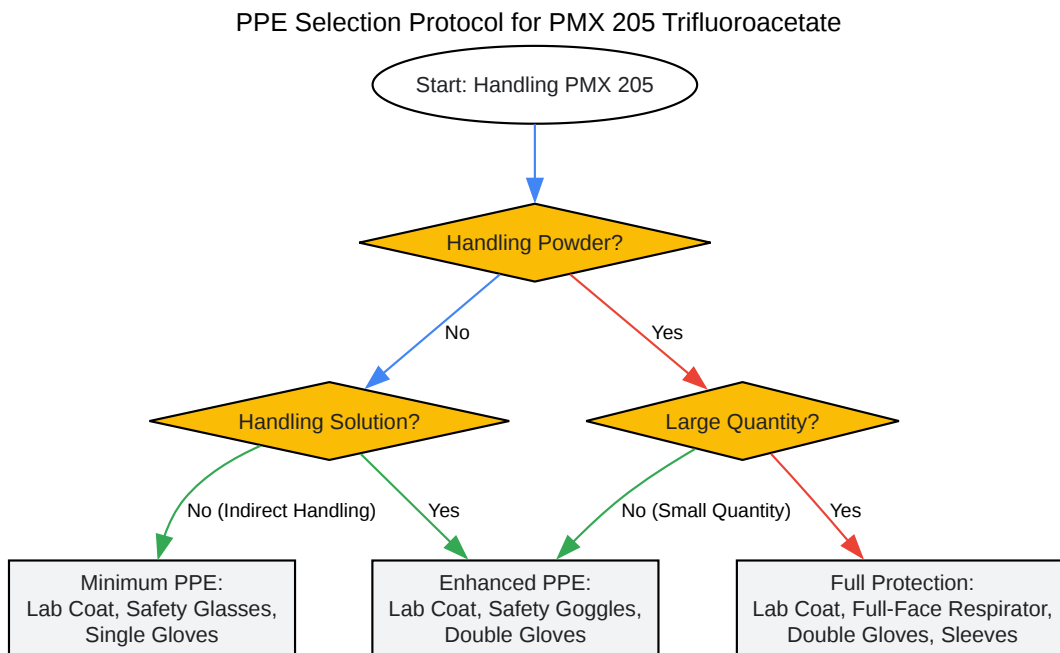
- Vortex the solution until the powder is completely dissolved.
- If preparing an aqueous solution, sonication may be necessary to achieve full dissolution (e.g., for a 1 mg/mL solution in water).^[1]
- Once dissolved, the solution should be clear.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C or -80°C. Stock solutions in solvent are generally stable for at least one month at -20°C and up to a year at -80°C.

Visualizations

Safe Handling Workflow for PMX 205 Trifluoroacetate Powder

[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **PMX 205 Trifluoroacetate** powder.



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting appropriate PPE.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rndsystems.com [rndsystems.com]
- 2. agnopharma.com [agnopharma.com]
- 3. caymanchem.com [caymanchem.com]

- 4. PMX-205 (trifluoroacetate salt) | TargetMol [targetmol.com]
- 5. Sapphire Bioscience [sapphirebioscience.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Safety handling procedures for PMX 205 Trifluoroacetate powder.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10800830#safety-handling-procedures-for-pmx-205-trifluoroacetate-powder>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com